

Comprehensive Safety and Handling Protocol for ZNL-05-044

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Compound of Interest

Compound Name: ZNL-05-044

Cat. No.: B12375339

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This document provides essential guidance for the safe handling, storage, and disposal of **ZNL-05-044**, a potent and selective CDK11 inhibitor. All personnel must review and understand this information before working with this compound.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ZNL-05-044** to minimize exposure and ensure personal safety.

| PPE Category | Specification |
|------------------------|---|
| Eye/Face Protection | ANSI Z87.1 certified safety glasses with side shields or chemical safety goggles. A face shield should be used if there is a splash hazard. |
| Skin Protection | Chemical-resistant gloves (Nitrile rubber, minimum 0.11 mm thickness). A fully buttoned lab coat must be worn at all times. |
| Respiratory Protection | A NIOSH-approved N95 or higher-rated respirator is required when handling the solid powder outside of a certified chemical fume hood. |
| Hand Protection | Disposable nitrile gloves should be worn. Change gloves immediately if contaminated. |

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **ZNL-05-044** and ensuring a safe laboratory environment.

Handling:

- Work with **ZNL-05-044** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Do not breathe dust or aerosols.
- Use only non-sparking tools when handling the solid compound.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, light-resistant container.

- Keep in a cool, dry, and well-ventilated area.
- Recommended storage temperatures are -20°C for up to one month or -80°C for up to six months.^[1]
- Solutions in solvents like DMSO should be stored at -80°C for up to six months.^[2]

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect: Carefully sweep or scoop the absorbed material into a sealed container for disposal.
- Clean: Decontaminate the spill area with a suitable cleaning agent.

First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

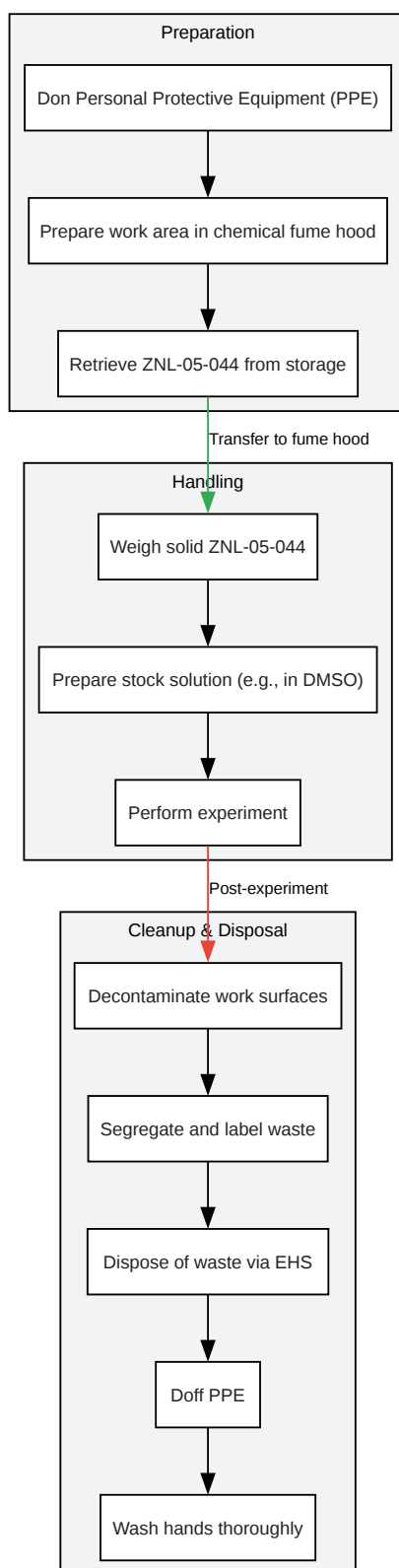
Disposal Plan

All waste containing **ZNL-05-044** must be treated as hazardous chemical waste.

- Solid Waste: Collect all solid waste, including contaminated PPE and absorbent materials, in a clearly labeled, sealed container.
- Liquid Waste: Collect all solutions containing **ZNL-05-044** in a labeled, sealed, and appropriate chemical waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **ZNL-05-044** in a laboratory setting.



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Caption: Workflow for safe handling of **ZNL-05-044**.

Disclaimer: This information is intended for guidance only and may not be exhaustive. Researchers should consult the official Safety Data Sheet (SDS) for **ZNL-05-044** and their institution's safety protocols before use.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ZNL-05-044 | CDK11 inhibitor | Probechem Biochemicals [probechem.com]
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